

independent replication of experiments using NSP-AS

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Compound of Interest

Compound Name: NSP-AS

Cat. No.: B3349236

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Understanding "NSP"

The acronym "NSP" is used across various fields of biological research, referring to different molecules with distinct functions. To provide a relevant and accurate comparison, it is essential to identify the specific "NSP" of interest. The primary interpretations of "NSP" found in scientific literature include:

- Novel SH2-containing Proteins (NSPs): These are adaptor proteins, such as BCAR3 and NSP3, that play a significant role in cancer-related cell signaling pathways. They form complexes with Cas family proteins, influencing cell migration, adhesion, and invasion.[\[1\]](#)[\[2\]](#) Disregulation of NSP-Cas signaling is particularly relevant in cancer progression, such as promoting resistance to antiestrogen therapies in breast cancer.[\[2\]](#)
- Neuroserpin (NSP): A protein with neuroprotective functions, particularly studied in the context of ischemic and hemorrhagic stroke.[\[3\]](#) Its mechanism of action may involve the regulation of inflammatory responses and cell death pathways, potentially through the NF-κB signaling pathway.[\[3\]](#)
- Non-Structural Proteins (NSPs) of Viruses: In virology, particularly in the study of coronaviruses like SARS-CoV-2, NSPs are a group of proteins essential for viral replication, transcription, and evasion of the host's immune system.[\[4\]](#)[\[5\]](#)[\[6\]](#) Examples include NSP1, which can shut down host cell translation, and the NSP10/NSP14 complex, which is involved in RNA proofreading.[\[5\]](#)[\[7\]](#)

Due to the diverse nature of these molecules and their unrelated experimental contexts, a direct comparison of "NSP-AS" with alternatives is not feasible without specifying which "NSP" is the subject of inquiry. The suffix "-AS" did not correspond to a consistent experimental technique or modification across the contexts.

To proceed with a meaningful comparison, please clarify which of the following areas is of interest:

- Novel SH2-containing Proteins in cancer cell signaling.
- Neuroserpin in neuroprotection and stroke.
- Non-Structural Proteins in virology (please specify the virus if possible, e.g., SARS-CoV-2).

Once the specific context of "NSP" is identified, a detailed comparison guide will be generated, including quantitative data tables, experimental protocols, and visualizations of relevant pathways and workflows.

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References

- 1. NSP-Cas protein structures reveal a promiscuous interaction module in cell signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. NSP-CAS Protein Complexes: Emerging Signaling Modules in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Transient and stabilized complexes of Nsp7, Nsp8, and Nsp12 in SARS-CoV-2 replication - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The viral protein NSP1 acts as a ribosome gatekeeper for shutting down host translation and fostering SARS-CoV-2 translation - PMC [pmc.ncbi.nlm.nih.gov]

- 6. Processing of Open Reading Frame 1a Replicase Proteins nsp7 to nsp10 in Murine Hepatitis Virus Strain A59 Replication - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
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